

# Application Note: Quantitative Analysis of Beryllium Using Thorin Sodium

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## Compound of Interest

Compound Name: **THORIN SODIUM**

Cat. No.: **B086240**

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## Abstract

This document provides a comprehensive guide for the quantitative determination of beryllium (Be) using **Thorin sodium** spectrophotometry. Beryllium is a lightweight yet highly toxic element, classified as a Class 1 carcinogen, making its sensitive and accurate quantification critical for occupational safety, environmental monitoring, and materials science.<sup>[1]</sup> This application note details the underlying chemical principles, provides a step-by-step laboratory protocol, and addresses crucial aspects of safety, interference mitigation, and data validation for researchers, scientists, and drug development professionals.

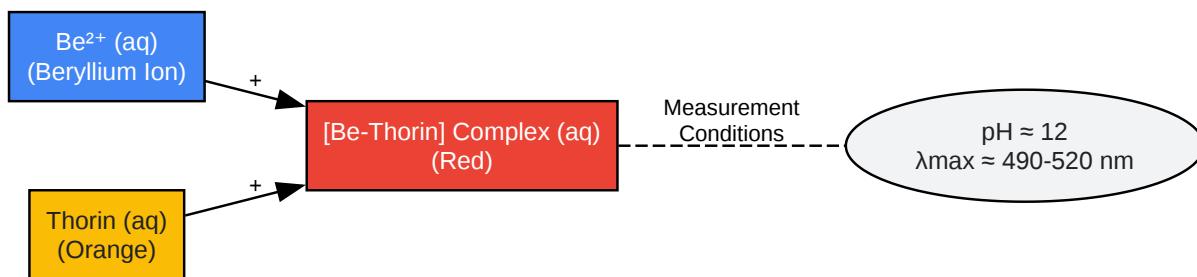
## Introduction and Principle of Method

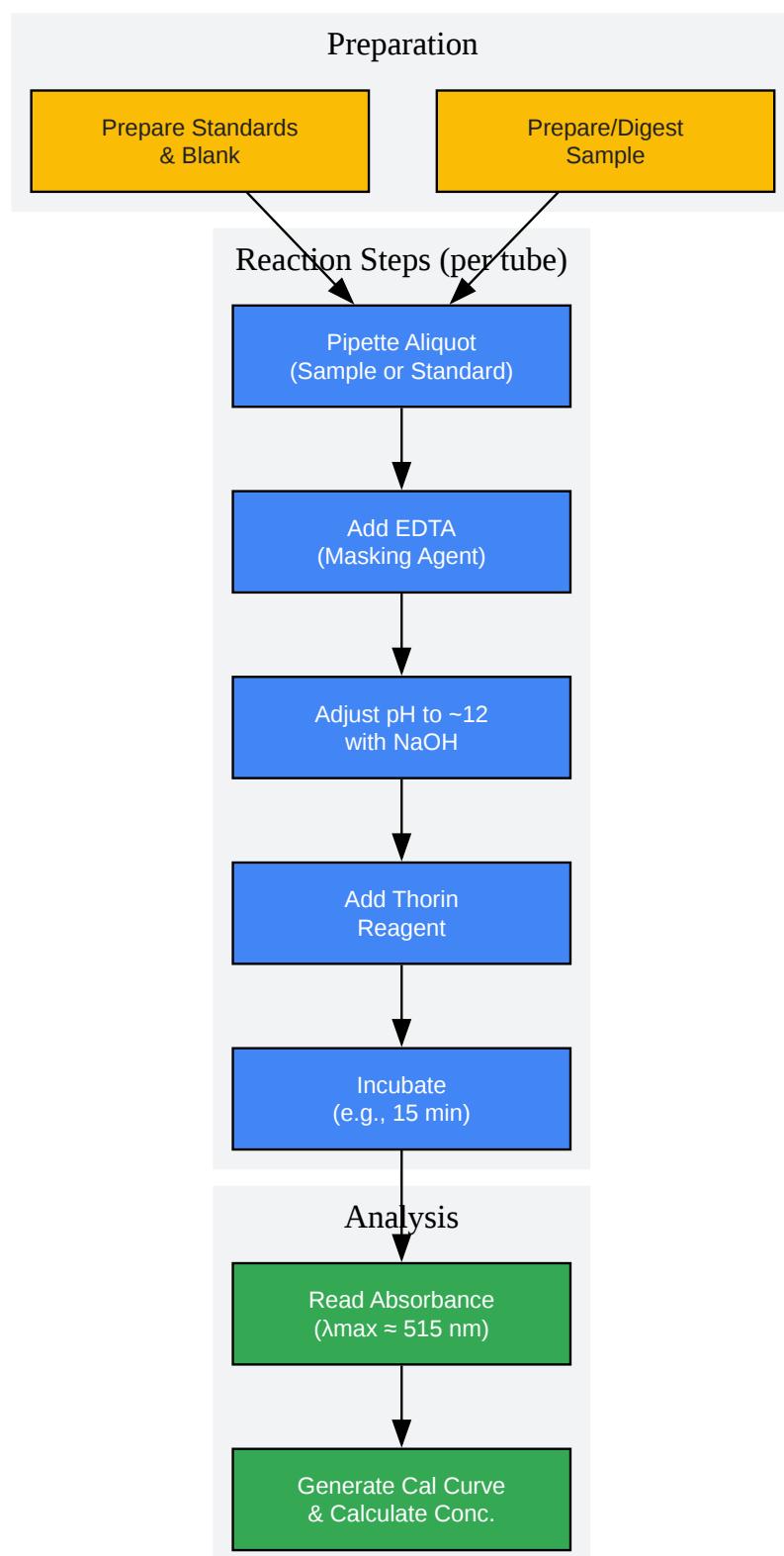
The determination of trace levels of beryllium is essential due to its severe health risks, including Chronic Beryllium Disease (CBD), a debilitating and often fatal lung condition.<sup>[2]</sup> Spectrophotometric methods offer a cost-effective and reliable approach for quantifying beryllium. The method described herein relies on the reaction between beryllium ions ( $\text{Be}^{2+}$ ) and **Thorin sodium** (the sodium salt of 2-(2-hydroxy-3,6-disulfo-1-naphthylazo)benzenearsonic acid).

In a buffered alkaline solution, beryllium forms a stable, 1:1 red-colored complex with the orange-colored Thorin reagent.<sup>[3]</sup> The intensity of the resulting color is directly proportional to the concentration of beryllium in the sample. The absorbance of this complex is measured at a specific wavelength ( $\lambda_{\text{max}}$ ), and the concentration is determined by comparing the reading to a calibration curve prepared from known standards.

## Chemical Reaction

The core of this analytical method is the chelation reaction between the beryllium cation and the Thorin molecule. The reaction is highly dependent on pH, as the deprotonation of hydroxyl groups on the Thorin reagent is necessary for complexation.



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## Sources

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- 2. ehs.mit.edu [ehs.mit.edu]
- 3. SPECTROPHOTOMETRIC STUDY OF THE BERYLLIUM-THORIN COMPLEX AND ITS APPLICATION TO THE DETERMINATION OF BERYLLIUM IN ALLOYS (Journal Article) | OSTI.GOV [osti.gov]
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